

Isobutyl propionate toxicology and safety data sheet (SDS) information

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Compound of Interest

Compound Name: *Isobutyl propionate*

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An In-depth Technical Guide to the Toxicology and Safety of **Isobutyl Propionate**

Introduction

Isobutyl propionate (CAS No. 540-42-1) is a colorless liquid with a fruity odor reminiscent of rum and pineapple.[1][2] It is an ester of isobutanol and propionic acid, and it is used as a flavoring agent in foods and as a fragrance ingredient.[1][2] It also finds application as a solvent in paints and coatings.[2] This guide provides a comprehensive overview of the available toxicological and safety data for **isobutyl propionate**, intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **isobutyl propionate** is presented in Table 1. This information is critical for understanding its potential hazards and for developing appropriate handling procedures.

Table 1: Physicochemical Properties of **Isobutyl Propionate**

Property	Value	Reference(s)
Chemical Formula	C7H14O2	[1][3]
Molecular Weight	130.18 g/mol	[1][3][4]
Appearance	Colorless liquid	[1][2][5]
Odor	Fruity, rum- and pineapple-like	[1][2]
Boiling Point	66.5 °C @ 60 mmHg	[5]
Flash Point	26 °C / 78.8 °F	[5]
Density	0.860 - 0.869 g/cm ³	[6]
Solubility in Water	1.7 g/L	[6]
Vapor Density	4.5	[5]

Toxicological Profile

The toxicological profile of **isobutyl propionate** has been evaluated through various studies, although comprehensive data for all endpoints is not available. The existing data suggests a low order of toxicity.

Acute Toxicity

Acute toxicity data provides information on the adverse effects of a single dose of a substance. For **isobutyl propionate**, the most robust data is available for the oral route of exposure.

Table 2: Acute Toxicity of **Isobutyl Propionate**

Endpoint	Species	Route	Value	Reference(s)
LD50	Rabbit	Oral	5,599 mg/kg	[3][4][7][8]
LD50	-	Dermal	No data available	[3][4][6]
LC50	-	Inhalation	No data available	[3][4][6]

Irritation and Sensitization

Studies on the potential of **isobutyl propionate** to cause skin and eye irritation, as well as skin sensitization, are summarized below.

Table 3: Irritation and Sensitization Data for **Isobutyl Propionate**

Endpoint	Finding	Reference(s)
Skin Irritation	No irritant effect	[4]
Eye Irritation	No irritating effect	[4]
Skin Sensitization	No sensitizing effects known	[4]

Repeated Dose Toxicity

There are no specific repeated-dose toxicity studies available for **isobutyl propionate**. However, its safety has been evaluated using the Threshold of Toxicological Concern (TTC) for a Cramer Class I material, with exposure levels found to be below the TTC.[9]

Genotoxicity

Direct genotoxicity studies on **isobutyl propionate** are lacking. However, based on data from a read-across analog, isobutyl acetate (CAS # 110-19-0), **isobutyl propionate** is not expected to be genotoxic.[9][10]

Carcinogenicity

Isobutyl propionate has not been classified as a carcinogen by major regulatory bodies.

Table 4: Carcinogenicity Classification

Agency	Classification	Reference(s)
IARC	Not listed	[3][4]
NTP	Not listed	[4]
OSHA	Not listed	[4]

Reproductive and Developmental Toxicity

The reproductive toxicity endpoint for **isobutyl propionate** was evaluated using the Threshold of Toxicological Concern (TTC) for a Cramer Class I material. The exposure to **isobutyl propionate** is reported to be below the TTC, suggesting no significant concern for reproductive effects at current usage levels.^[9]

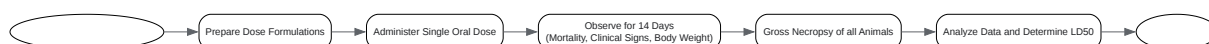
Experimental Protocols

Detailed experimental protocols for the toxicological studies on **isobutyl propionate** are not publicly available. However, standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are typically followed. Below are descriptions of generic protocols relevant to the key toxicological endpoints.

Acute Oral Toxicity (Based on OECD Guideline 420)

The acute oral toxicity is typically determined using a stepwise procedure with a small number of animals.

- Animal Selection: Healthy, young adult rodents (e.g., rats or rabbits) are used.
- Dosage: A starting dose is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight). The substance is administered orally by gavage.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Endpoint: The LD50 is calculated based on the observed mortality at different dose levels.



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Figure 1: Generalized workflow for an acute oral toxicity study.

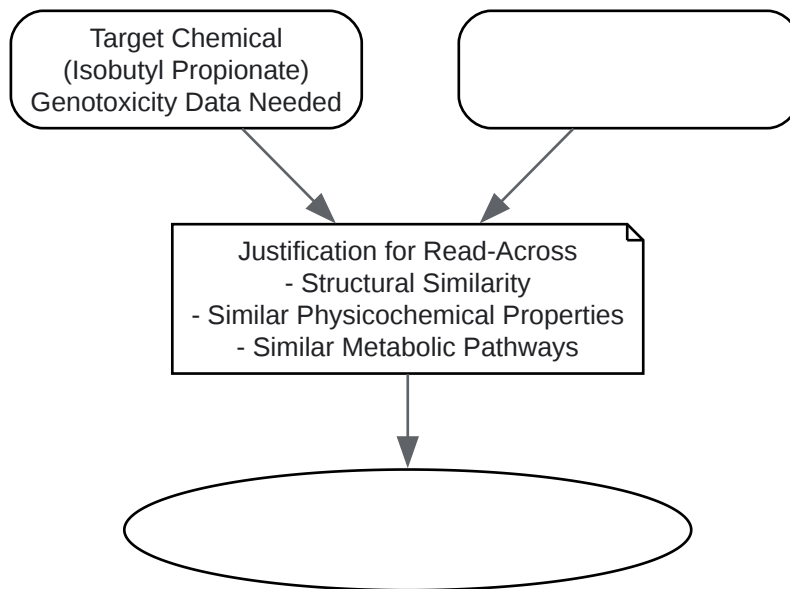
Skin Irritation (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation.

- **Animal Selection:** Albino rabbits are typically used.
- **Application:** A small amount of the test substance (0.5 mL for liquids) is applied to a shaved patch of skin and covered with a gauze patch.
- **Exposure:** The exposure duration is typically 4 hours.
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Scoring:** The reactions are scored, and an irritation index is calculated.

Read-Across Approach for Genotoxicity Assessment

In the absence of direct experimental data, a read-across approach can be used to predict the toxicity of a substance based on data from structurally similar chemicals (analogues).



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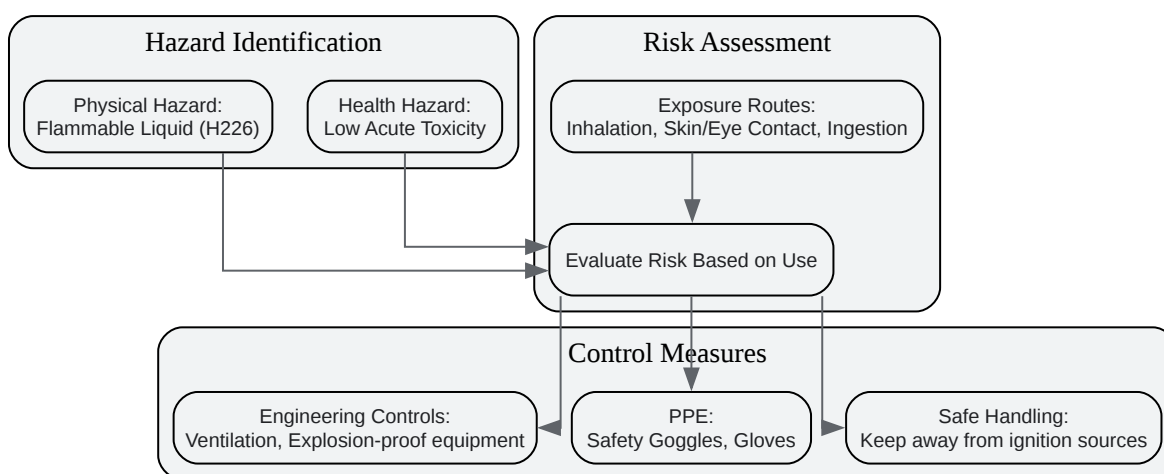
Figure 2: Logical relationship in a read-across assessment for genotoxicity.

Safety and Handling

Based on the available Safety Data Sheets (SDS), **isobutyl propionate** is classified as a flammable liquid and vapor.[1][4][6]

Hazard Identification and Risk Management

The primary hazard associated with **isobutyl propionate** is its flammability. While it has low acute toxicity, appropriate safety measures should still be implemented to minimize exposure.



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Figure 3: Hazard identification and risk management workflow.

Exposure Controls and Personal Protection

- Engineering Controls: Handle in a well-ventilated area. Use explosion-proof electrical and lighting equipment.[5][6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles.[6]
 - Skin Protection: Wear chemical-resistant gloves.[6]
 - Respiratory Protection: If exposure limits are exceeded, use a full-face respirator.[6]

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[6]
- Skin Contact: Remove contaminated clothing and wash the skin with soap and water.[6]
- Eye Contact: Rinse with water for at least 15 minutes and consult a doctor.[6]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical attention.[3][6]

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and open flames.[5][6]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[5][11]

Conclusion

The available toxicological data for **isobutyl propionate** indicate a low level of acute toxicity and a low potential for skin and eye irritation or sensitization. While data gaps exist for chronic toxicity and genotoxicity, assessments based on read-across and the Threshold of Toxicological Concern suggest a low risk at current exposure levels. The primary hazard associated with **isobutyl propionate** is its flammability, which necessitates appropriate storage and handling procedures. Adherence to the safety precautions outlined in the Safety Data Sheet is crucial for minimizing risks in a research or industrial setting.

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